

Spectroscopic Characterization of 3-(benzyloxy)-1H-pyrazole: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3-(benzyloxy)-1H-pyrazole

CAS No.: 852471-13-7

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Abstract: This technical guide provides a comprehensive overview of the expected spectroscopic data for the heterocyclic compound **3-(benzyloxy)-1H-pyrazole**. In the realm of medicinal chemistry and materials science, rigorous structural elucidation is paramount. This document serves as a vital resource for researchers, scientists, and drug development professionals by detailing the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics of this compound. While direct experimental spectra for **3-(benzyloxy)-1H-pyrazole** are not publicly available at the time of this writing, this guide leverages data from structurally analogous compounds and predictive models to offer a robust analytical framework. The methodologies and interpretative logic presented herein are designed to empower researchers in the synthesis and characterization of novel pyrazole derivatives.

Introduction: The Analytical Imperative for Pyrazole Derivatives

Pyrazole scaffolds are of significant interest in drug discovery and development due to their diverse biological activities. The substituent at the 3-position of the pyrazole ring, in this case, a benzyloxy group, critically influences the molecule's electronic properties, conformation, and potential biological interactions. Therefore, unambiguous characterization of such molecules is a foundational step in any research endeavor. Spectroscopic techniques such as NMR, IR, and MS provide a detailed roadmap to the molecular architecture.

This guide will provide a detailed exposition of the expected spectral data for **3-(benzyloxy)-1H-pyrazole**. The predictions and interpretations are grounded in the fundamental principles of spectroscopy and supported by spectral data from closely related analogs, such as 4-bromo-3-methoxy-1-phenyl-1H-pyrazole^{[1][2]}.

Molecular Structure and Spectroscopic Implications

The structure of **3-(benzyloxy)-1H-pyrazole** comprises a five-membered aromatic pyrazole ring, a flexible benzyloxy substituent, and a tautomeric proton on one of the nitrogen atoms. Each of these features will give rise to characteristic signals in the respective spectroscopic analyses.

Caption: Molecular structure of **3-(benzyloxy)-1H-pyrazole**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.

Experimental Protocol for NMR Acquisition

A standardized protocol for acquiring high-quality NMR spectra is crucial for accurate data interpretation.

- **Sample Preparation:** Dissolve approximately 5-10 mg of the compound in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆). The choice of solvent can influence the chemical shifts, particularly of the N-H proton.
- **Instrumentation:** Utilize a high-field NMR spectrometer, typically operating at a proton frequency of 400 MHz or higher, for optimal signal dispersion and resolution.

- ^1H NMR Acquisition:
 - Acquire a one-dimensional proton spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
 - Typical spectral width: 0-12 ppm.
 - Use tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum.
 - Typical spectral width: 0-200 ppm.
 - The solvent signal can be used as an internal reference (e.g., CDCl_3 at δ 77.16 ppm).

Predicted ^1H NMR Spectrum

The ^1H NMR spectrum of **3-(benzyloxy)-1H-pyrazole** is expected to show distinct signals for the pyrazole ring protons, the benzylic methylene protons, the phenyl protons, and the N-H proton.

- N-H Proton: A broad singlet is anticipated, likely in the region of 10-13 ppm, the exact position and broadness being dependent on the solvent and concentration.
- Phenyl Protons: A multiplet integrating to 5 protons is expected in the aromatic region, typically between 7.2 and 7.5 ppm.
- Pyrazole H5 Proton: This proton is adjacent to a nitrogen and is expected to appear as a doublet around 7.5-7.8 ppm.
- Pyrazole H4 Proton: This proton is coupled to the H5 proton and is expected to be a doublet in the region of 5.8-6.2 ppm.
- Benzylic CH_2 Protons: A sharp singlet integrating to 2 protons is predicted around 5.2-5.4 ppm.

Predicted ^{13}C NMR Spectrum

The proton-decoupled ^{13}C NMR spectrum will provide information on the number of unique carbon atoms and their electronic environments.

- Pyrazole C3: This carbon, bonded to the electronegative oxygen, will be the most downfield of the pyrazole carbons, expected around 160-165 ppm.
- Pyrazole C5: Expected in the region of 130-135 ppm.
- Phenyl C_ipso: The carbon of the phenyl ring attached to the methylene group is expected around 136-138 ppm.
- Phenyl C_ortho, C_meta, C_para: These carbons will appear in the typical aromatic region of 127-129 ppm.
- Pyrazole C4: This carbon is expected to be the most upfield of the pyrazole ring carbons, around 95-100 ppm.
- Benzylic CH_2 : The benzylic carbon is anticipated in the range of 68-72 ppm.

Summary of Predicted NMR Data

Assignment	Predicted ^1H NMR (ppm)	Predicted ^{13}C NMR (ppm)
N-H	10.0 - 13.0 (br s)	-
Phenyl-H	7.20 - 7.50 (m, 5H)	127.0 - 129.0, 136-138 (ipso)
Pyrazole-H5	7.50 - 7.80 (d)	130.0 - 135.0
Pyrazole-H4	5.80 - 6.20 (d)	95.0 - 100.0
Benzylic CH_2	5.20 - 5.40 (s, 2H)	68.0 - 72.0
Pyrazole-C3	-	160.0 - 165.0

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule.

Experimental Protocol for IR Acquisition

- **Method:** The spectrum can be obtained using either the KBr pellet method or Attenuated Total Reflectance (ATR). ATR is often preferred for its simplicity and minimal sample preparation.
- **Instrumentation:** A Fourier-Transform Infrared (FTIR) spectrometer is used to acquire the spectrum.
- **Data Acquisition:** The spectrum is typically recorded over the range of 4000-400 cm^{-1} .

Predicted IR Absorption Bands

The IR spectrum of **3-(benzyloxy)-1H-pyrazole** is expected to show the following characteristic absorption bands:

- **N-H Stretch:** A broad band in the region of 3100-3300 cm^{-1} is characteristic of the N-H stretching vibration of the pyrazole ring.
- **Aromatic C-H Stretch:** Absorption bands just above 3000 cm^{-1} (typically 3030-3080 cm^{-1}) are due to the C-H stretching of the phenyl and pyrazole rings.
- **Aliphatic C-H Stretch:** Bands in the region of 2850-2960 cm^{-1} are expected for the C-H stretching of the benzylic methylene group.
- **C=C and C=N Stretching:** Aromatic ring stretching vibrations for both the pyrazole and phenyl rings are expected in the 1450-1600 cm^{-1} region.
- **C-O Stretch:** A strong absorption band corresponding to the C-O stretching of the ether linkage is predicted in the range of 1050-1150 cm^{-1} .

Summary of Predicted IR Data

Frequency Range (cm ⁻¹)	Vibrational Mode
3100 - 3300	N-H Stretch (broad)
3030 - 3080	Aromatic C-H Stretch
2850 - 2960	Aliphatic C-H Stretch
1450 - 1600	C=C and C=N Stretch
1050 - 1150	C-O Stretch (strong)

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity.

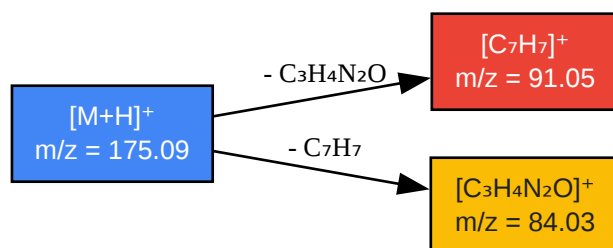
Experimental Protocol for MS Acquisition

- **Ionization Method:** Electrospray Ionization (ESI) is a common and gentle ionization technique suitable for this type of molecule, which will likely produce the protonated molecular ion $[M+H]^+$.
- **Mass Analyzer:** A variety of mass analyzers can be used, such as a quadrupole, time-of-flight (TOF), or Orbitrap, to separate the ions based on their mass-to-charge ratio (m/z).

Predicted Mass Spectrum and Fragmentation

The molecular formula of **3-(benzyloxy)-1H-pyrazole** is $C_{10}H_{10}N_2O$, with a monoisotopic mass of approximately 174.08 Da.

- **Molecular Ion:** In an ESI-MS spectrum, the most prominent peak is expected to be the protonated molecule $[M+H]^+$ at m/z 175.09. Other adducts such as $[M+Na]^+$ at m/z 197.07 may also be observed.
- **Fragmentation Pathway:** The most likely fragmentation pathway involves the cleavage of the benzylic C-O bond, which is a relatively weak point in the molecule. This would lead to the formation of the stable benzyl cation or tropylium ion at m/z 91. The other fragment would be the 3-hydroxy-1H-pyrazole radical cation.



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Caption: Predicted ESI-MS fragmentation of **3-(benzyloxy)-1H-pyrazole**.

Conclusion

This technical guide provides a detailed predictive analysis of the 1H NMR, ^{13}C NMR, IR, and MS spectra of **3-(benzyloxy)-1H-pyrazole**. By understanding these expected spectroscopic signatures, researchers can more efficiently and confidently characterize this compound and its derivatives during synthesis and downstream applications. The provided protocols and interpretations serve as a foundational reference for the analytical chemistry of this important class of heterocyclic compounds.

References

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